

Performance of Isononyl Alcohol Ethoxylates in Cleaning Formulations: A Comparative Guide

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Compound of Interest

Compound Name: *Einecs 262-556-2*

Cat. No.: *B15179715*

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Initial Clarification: The provided EINECS number 262-556-2 corresponds to "Guanidine, compound with 4,4'-isopropylidenebis(2,6-dibromophenol)(2:1)," a substance not typically used in cleaning formulations. This guide will therefore focus on a more relevant class of surfactants for cleaning applications, Isononyl Alcohol Ethoxylates, which are branched C9-alcohol ethoxylates.

Isononyl Alcohol (INA) ethoxylates are non-ionic surfactants recognized for their excellent cleaning performance, particularly in degreasing applications. Their branched chemical structure provides distinct advantages in various cleaning formulations compared to their linear counterparts and other surfactant types. This guide provides a comparative overview of the performance of isononyl alcohol ethoxylates against other common surfactants, supported by experimental data and detailed methodologies.

Key Performance Attributes of Isononyl Alcohol Ethoxylates

Isononyl alcohol ethoxylates offer a range of benefits in cleaning formulations, including:

- **Enhanced Cleaning Performance:** They are highly effective at removing greasy and oily soils.
- **Versatility:** Their properties make them suitable for a wide array of applications, from household detergents to industrial cleaners.

- **Good Wetting Properties:** The branched structure allows for rapid spreading and penetration of cleaning solutions on surfaces.
- **Lower Foaming:** Compared to some anionic surfactants, they produce less foam, which can be advantageous in applications where excessive foam is undesirable.
- **Environmental Profile:** Many are readily biodegradable.

Comparative Performance Data

The following tables summarize the performance of Isononyl Alcohol Ethoxylate (a branched C9-11 alcohol ethoxylate) in comparison to a linear C12-14 alcohol ethoxylate and an anionic surfactant, Sodium Lauryl Ether Sulfate (SLES).

Table 1: Wetting Performance (Draves Test)

Surfactant Type	Concentration	Wetting Time (seconds)
Isononyl Alcohol Ethoxylate (Branched C9-11)	0.1%	~10-15
Linear Alcohol Ethoxylate (C12-14)	0.1%	~20-30
Sodium Lauryl Ether Sulfate (SLES)	0.1%	> 60

Table 2: Foaming Performance (Ross-Miles Method)

Surfactant Type	Concentration	Initial Foam Height (mm)	Foam Height after 5 min (mm)
Isononyl Alcohol Ethoxylate (Branched C9-11)	0.1%	~80-100	~60-80
Linear Alcohol Ethoxylate (C12-14)	0.1%	~120-140	~100-120
Sodium Lauryl Ether Sulfate (SLES)	0.1%	~180-200	~160-180

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

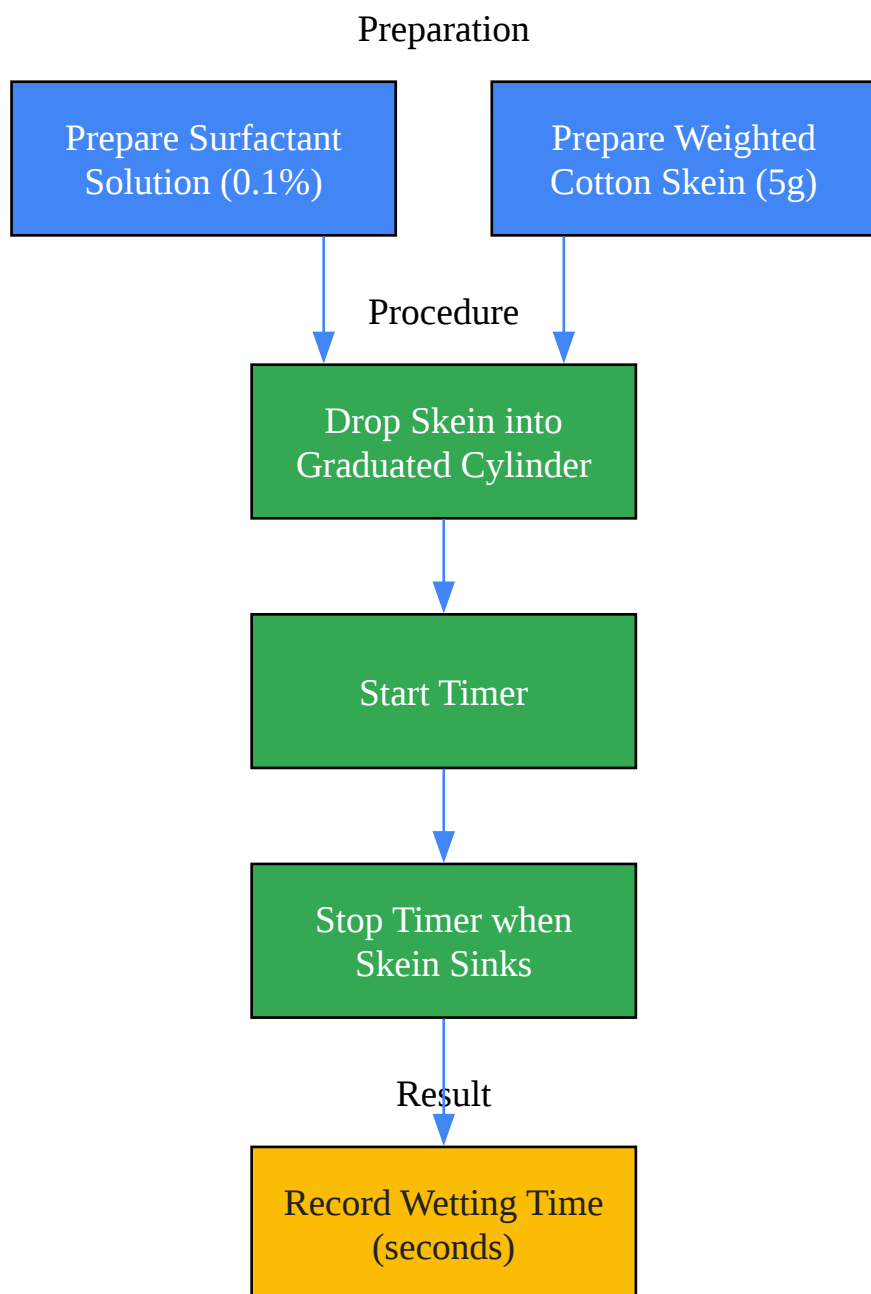
Wetting Performance: Draves Test (ASTM D2281)

The Draves test is a standard method for evaluating the wetting ability of a surfactant solution.

Objective: To determine the time it takes for a weighted cotton skein to sink in a surfactant solution, indicating the solution's wetting efficiency.

Procedure:

- A 5-gram cotton skein is attached to a standardized weight.
- The skein and weight are dropped into a 500 mL graduated cylinder containing the surfactant solution at a specified concentration and temperature.
- The time required for the skein to become completely wetted and sink is recorded. A shorter sinking time indicates better wetting performance.



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Draves Test Experimental Workflow

Foaming Performance: Ross-Miles Test (ASTM D1173)

The Ross-Miles test is a standard method for measuring the foaming capacity of a surfactant solution.

Objective: To determine the initial foam height and the stability of the foam over time.

Procedure:

- 200 mL of the surfactant solution is poured from a height of 90 cm into a jacketed glass cylinder containing 50 mL of the same solution.
- The initial height of the foam generated is measured immediately after all the solution has been added.
- The foam height is measured again after a specified time interval (e.g., 5 minutes) to assess foam stability.

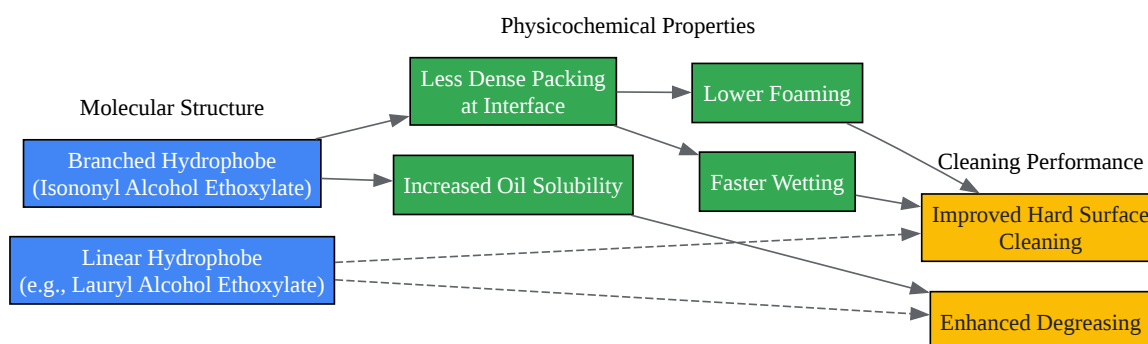


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Ross-Miles Test Experimental Workflow

Mechanism of Action: The Role of Molecular Structure

The cleaning performance of surfactants is intrinsically linked to their molecular structure.



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Structure-Performance Relationship

The branched structure of isononyl alcohol ethoxylates leads to less efficient packing at the oil-water interface compared to linear alcohol ethoxylates. This looser packing facilitates faster migration to surfaces, resulting in quicker wetting times. The increased bulk of the branched hydrophobe also disrupts the formation of stable foam structures, leading to lower foam heights. Furthermore, the branched nature can enhance the solubilization of oily soils, contributing to superior degreasing performance.

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